

Safety and Handling of Hippuric Acid-d5: A Technical Guide

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Compound of Interest

Compound Name: Hippuric acid-d5

Cat. No.: B590295

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **Hippuric acid-d5** (CAS No. 53518-98-2). The following sections detail the chemical and physical properties, hazard identification, protective measures, and experimental considerations for this deuterated analogue of hippuric acid. This document is intended to serve as a crucial resource for laboratory personnel to ensure safe handling and use in research and development settings.

Chemical and Physical Properties

Hippuric acid-d5 is a stable, isotopically labeled form of hippuric acid where five hydrogen atoms on the benzene ring have been replaced with deuterium.^[1] While specific experimental data for the deuterated form is limited, the physical and chemical properties are expected to be very similar to those of its non-deuterated counterpart. The primary difference lies in the increased molecular weight due to the deuterium atoms.^[2] Deuterated compounds are valuable in pharmaceutical research as they can help in studying drug metabolism, improve drug stability, and act as internal standards in analytical testing.^{[3][4]}

Table 1: Physicochemical Data for **Hippuric Acid-d5** and Hippuric Acid

Property	Hippuric Acid-d5	Hippuric Acid	Reference(s)
CAS Number	53518-98-2	495-69-2	[2][5]
Molecular Formula	C ₉ H ₄ D ₅ NO ₃	C ₉ H ₉ NO ₃	[6][7]
Molecular Weight	184.20 g/mol	179.17 g/mol	[2][5]
Appearance	White crystalline powder	White crystalline powder	[8]
Melting Point	Not explicitly stated, but expected to be similar to Hippuric Acid	187-191 °C	[5][9]
Solubility	Not explicitly stated. Soluble in DMSO.	Soluble in hot water and hot alcohol. Partly miscible in cold water.	[5][8][10]
Storage Temperature	Room temperature, protected from light and moisture. Some suppliers recommend cold storage (e.g., -20°C).	Store below +30°C in a dry, well-ventilated place.	[5][11][12][13]

Hazard Identification and Safety Precautions

As a deuterated analog, **Hippuric acid-d5** is expected to have a similar hazard profile to Hippuric acid. It is considered a hazardous substance.[8] The primary routes of exposure are inhalation, ingestion, and skin or eye contact.

Table 2: Hazard Identification for Hippuric Acid (as a proxy for **Hippuric acid-d5**)

Hazard	Description	GHS Classification	Reference(s)
Acute Oral Toxicity	Harmful if swallowed. Ingestion of less than 150g may be fatal or cause serious health damage.	Category 4	[8][14][15]
Skin Irritation	Causes skin irritation.	Category 2	[14][15][16]
Eye Damage	Causes serious eye damage.	Category 1	[8][14][15][16]
Respiratory Irritation	May cause respiratory irritation.	Category 3	[8][14][15][16]

First Aid Measures

Immediate medical attention is crucial in case of exposure.

- Eye Contact: Immediately flush eyes with plenty of running water for at least 15 minutes, holding eyelids apart. Seek immediate medical attention.[8][16]
- Skin Contact: Remove contaminated clothing. Flush skin and hair with running water and soap. Seek medical attention if irritation occurs.[8][17]
- Inhalation: Remove from the contaminated area to fresh air. If irritation or discomfort persists, seek medical attention.[8][17]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[16]

Safe Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of **Hippuric acid-d5** and ensure the safety of laboratory personnel.

Personal Protective Equipment (PPE)

- Eye Protection: Wear safety glasses with side shields or chemical goggles.[8][14]
- Hand Protection: Wear appropriate chemical-resistant gloves.[8][15]
- Skin and Body Protection: Wear a lab coat and, if necessary, a full protective suit to prevent skin contact.[14][15]
- Respiratory Protection: Use in a well-ventilated area. If dust is generated, use a NIOSH-approved respirator.[14][17]

General Handling Practices

- Avoid contact with skin and eyes.[17]
- Do not breathe dust.[16]
- Use in a well-ventilated area or under a fume hood.[17]
- Wash hands thoroughly after handling.[14]
- Do not eat, drink, or smoke in the laboratory.[16]

Storage Conditions

- Store in original, tightly sealed containers.[11][17]
- Keep in a cool, dry, and well-ventilated place.[14][15]
- Protect from light and moisture.[11]
- Store away from incompatible materials such as strong oxidizing agents.[14][17]

Spill and Disposal Procedures

- Minor Spills: Clean up spills immediately. Use dry clean-up procedures to avoid generating dust. Place spilled material in a suitable, labeled container for waste disposal.[8][17]
- Major Spills: Evacuate the area. Alert emergency responders. Wear appropriate PPE. Prevent spillage from entering drains or water sources.[8][17]

- Disposal: All waste must be handled in accordance with local, state, and federal regulations.
[8]

Experimental Protocols and Considerations

Hippuric acid-d5 is primarily used as an internal standard in quantitative analysis by methods such as liquid chromatography-mass spectrometry (LC-MS/MS).^{[12][18]} Its deuteration provides a distinct mass-to-charge ratio, allowing for accurate quantification of its non-deuterated counterpart in biological matrices.

Representative Experimental Protocol: Quantification of Hippuric Acid in Urine using LC-MS/MS

This protocol is a synthesized example based on common practices for using deuterated internal standards.

- Preparation of Stock Solutions:
 - Prepare a stock solution of **Hippuric acid-d5** in an appropriate solvent (e.g., methanol or acetonitrile) at a concentration of 1 mg/mL.
 - Prepare a series of calibration standards of non-deuterated Hippuric acid in the same solvent.
- Sample Preparation:
 - Thaw urine samples at room temperature.
 - Vortex and centrifuge the samples to precipitate any solids.
 - To a 100 µL aliquot of urine supernatant, add a known amount of the **Hippuric acid-d5** internal standard stock solution.
 - Perform a protein precipitation step by adding a solvent like acetonitrile, then vortex and centrifuge.
 - Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen.

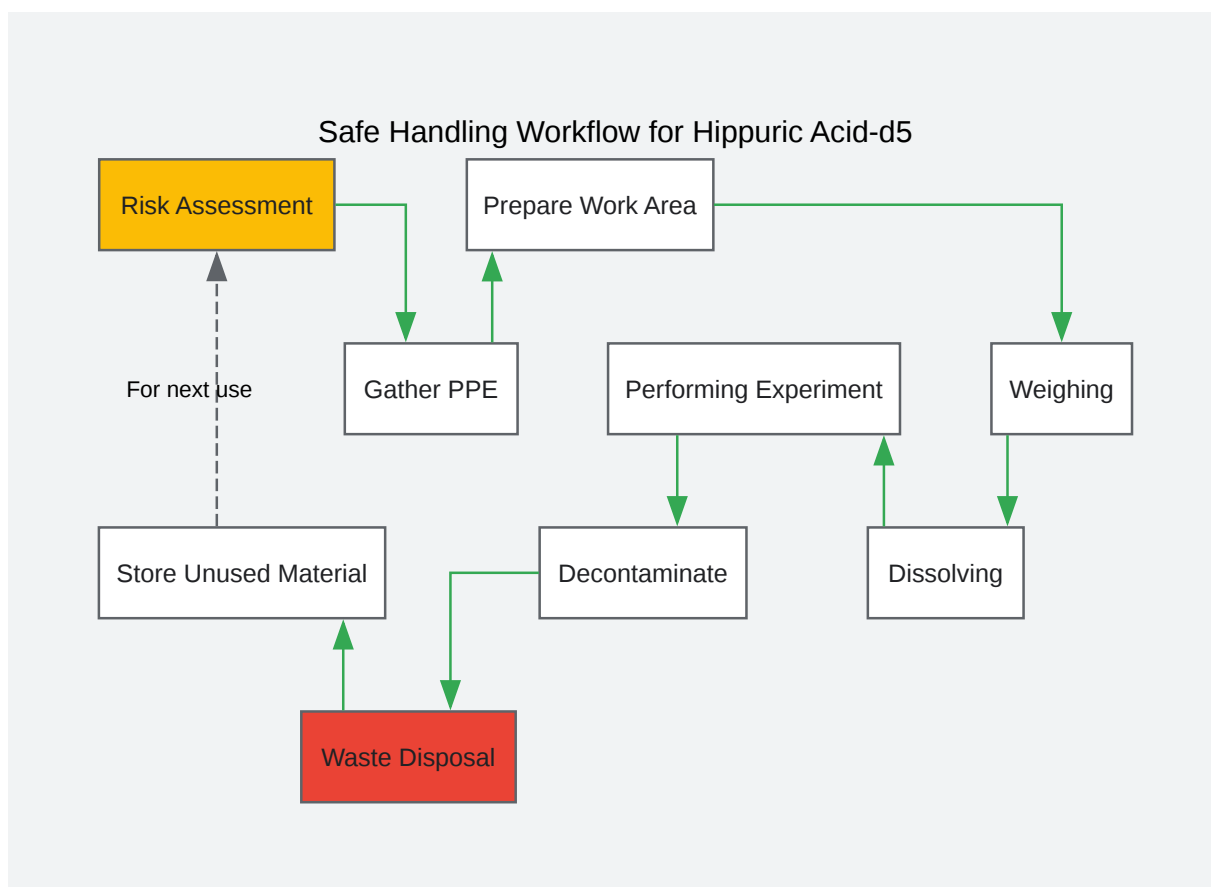
- Reconstitute the residue in a suitable mobile phase for LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - Inject the prepared sample into the LC-MS/MS system.
 - Use a suitable C18 reversed-phase column for chromatographic separation.[19]
 - The mobile phase can be an isocratic or gradient mixture of water and acetonitrile with a modifier like formic acid.[19]
 - Set the mass spectrometer to operate in negative ionization mode using Multiple Reaction Monitoring (MRM) to detect the specific transitions for both Hippuric acid and **Hippuric acid-d5**.[18]
- Data Analysis:
 - Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the calibration standards.
 - Determine the concentration of Hippuric acid in the urine samples from the calibration curve.

Metabolic Pathway and Logical Relationships

Hippuric acid is a normal metabolite found in urine, formed from the conjugation of benzoic acid and glycine in the liver and kidneys.[7][20] Its levels can be indicative of exposure to aromatic compounds like toluene or the consumption of phenolic compounds found in fruits, tea, and wine.[7][20]

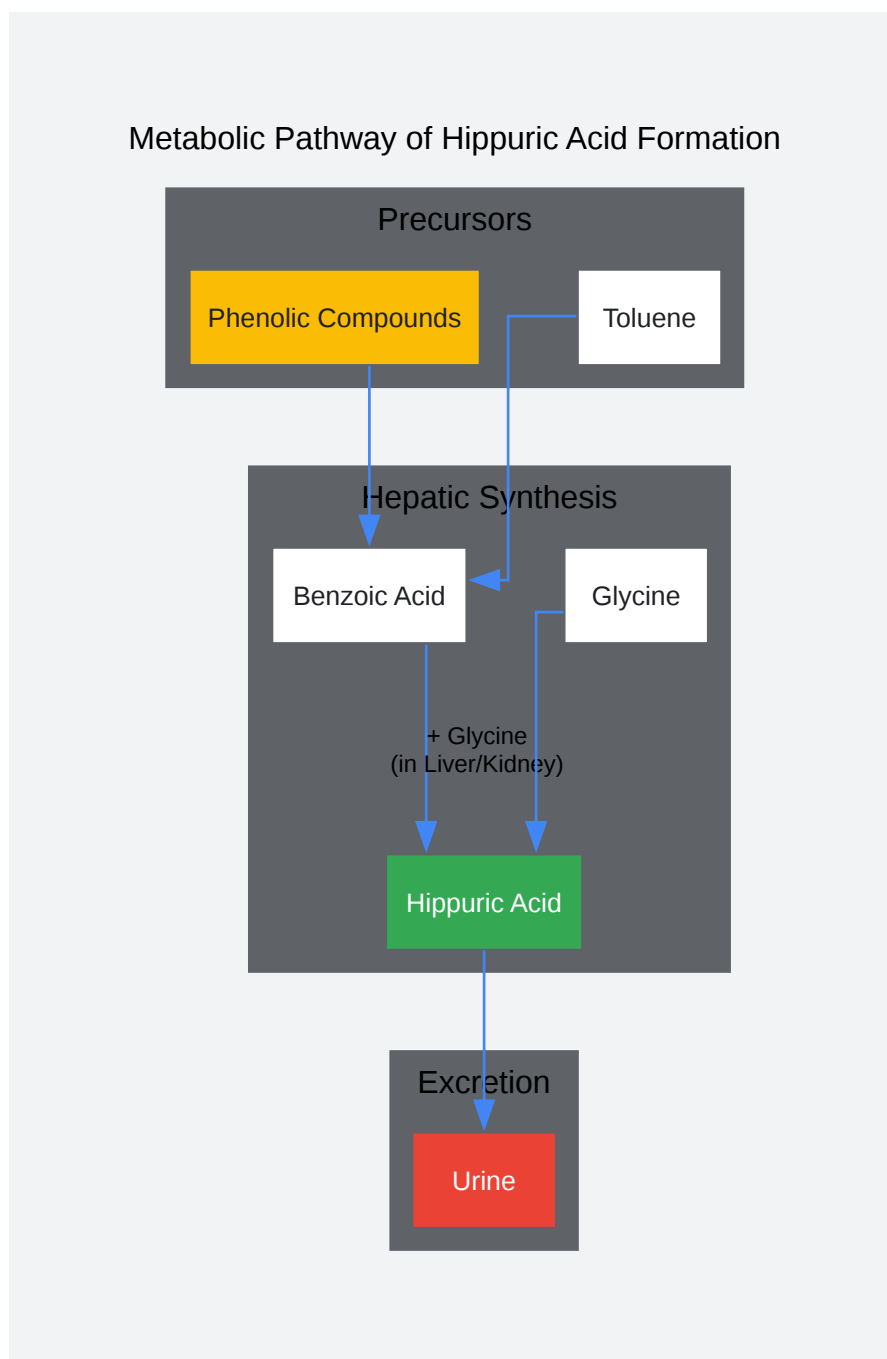
Visualizations

Below are diagrams illustrating the safe handling workflow for **Hippuric acid-d5** and its metabolic formation pathway.



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Caption: A workflow diagram illustrating the key steps for the safe handling of **Hippuric acid-d5**.



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Caption: A diagram showing the metabolic pathway for the formation of Hippuric acid.

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